

Technical Guide: Cerium(III) Bromide Hydrate & Anhydrous Derivatives

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Compound of Interest

Compound Name: Cerium(III)bromidehydrate

Cat. No.: B13141253

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Introduction & Chemical Identity

Cerium(III) bromide (CeBr

) is a high-performance lanthanide halide that has emerged as a superior alternative to Lanthanum Bromide (LaBr

) in gamma-ray spectroscopy.^{[1][2][3]} While often sourced as a hydrate for synthetic chemistry, its primary utility in nuclear detection relies on its anhydrous single-crystal form.

The distinction between the hydrate and anhydrous forms is critical for researchers. The hydrate is a stable precursor, whereas the anhydrous material is ultra-hygroscopic and requires glovebox handling.

Core Identifiers

Property	Anhydrous Form	Hydrate Form
CAS Number	14457-87-5	396654-07-2 (General)
Formula	CeBr	CeBr [4][5][6][7][8][9][10][11][12] · H O
Molar Mass	379.83 g/mol	~397.85 g/mol (varies w/ hydration)
Appearance	White/Gray crystalline solid	White/Orange powder
Solubility	Reacts exothermically w/ water	Soluble in water, ethanol
Key Hazard	Hygroscopic (degrades to Oxybromide)	Irritant (Skin/Eye)



Critical Note: Many vendors loosely apply the anhydrous CAS (14457-87-5) to the hydrate. Verify the "Water of Crystallization" specification before purchasing for catalytic or scintillation growth applications.

Technical Deep Dive: The Hydrolysis Challenge

Expertise Pillar: Why can't you just heat the hydrate to dry it?

A common error in handling rare-earth halides is attempting thermal dehydration in air or vacuum without a reactive atmosphere. Heating CeBr

hydrate causes hydrolysis, not just dehydration. The water of crystallization reacts with the bromide ion at elevated temperatures, displacing hydrogen bromide (HBr) and forming an irreversible impurity: Cerium Oxybromide (CeOBr).

Reaction:

Consequence: Even ppm levels of CeOBr in a crystal lattice act as scattering centers and quenching sites, destroying the light yield and energy resolution of the scintillator.

Protocol: Ammonium Bromide Route for Anhydrous Synthesis

Trustworthiness Pillar: A self-validating system for generating ultra-dry CeBr

To prevent hydrolysis, the dehydration must occur in an atmosphere of HBr or through an intermediate ammonium complex. The Ammonium Bromide (NH

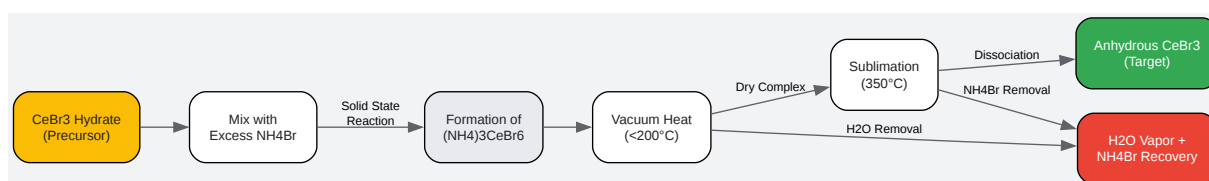
Br) Route is the industry standard for laboratory-scale purification.

Step-by-Step Methodology

- Stoichiometric Mixing:
 - Mix CeBr hydrate with a 2-3x molar excess of NH₄Br.
 - Mechanism: This forms a complex ammonium salt (e.g., NH_4CeBr_6), which is stable against hydrolysis during the initial heating phase.
- Low-Temperature Dehydration (Vacuum, < 200°C):
 - Heat the mixture slowly under dynamic vacuum.
 - Water is removed while the cerium remains protected within the ammonium complex.
- High-Temperature Sublimation (300°C - 400°C):
 - Increase temperature to dissociate the complex.

- NH
Br sublimates away (condenses on the cold finger/trap).
- Validation: The remaining solid should be a white crystalline mass. Any yellowing suggests oxide formation.
- Final Purification (Distillation):
 - For detector-grade material, distill the crude anhydrous CeBr at $\sim 880^{\circ}\text{C}$ in a sealed quartz ampoule.

Workflow Visualization



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Caption: The Ammonium Bromide route prevents the formation of oxybromides by stabilizing the Cerium ion during water removal.

Applications: Scintillation & Catalysis

Scintillation Detectors (Gamma Spectroscopy)

CeBr

is a "self-activated" scintillator, meaning the Cerium ion itself is the luminescent center (Ce 4f-5d transition). This contrasts with NaI(Tl), which requires Thallium doping.

Advantages over LaBr

:

- Low Background: LaBr

contains naturally radioactive

La. CeBr

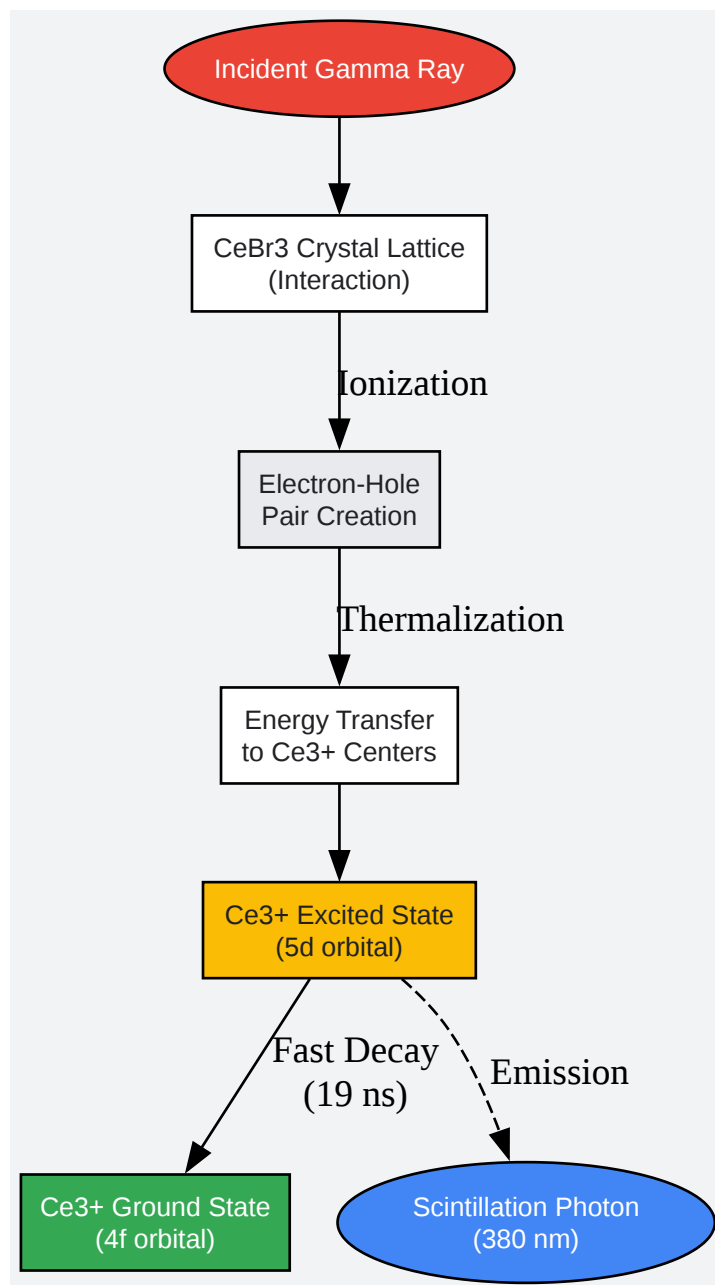
has a negligible intrinsic background, making it ideal for low-count environmental monitoring.

- Speed: Fast decay time (~19 ns) allows for high count-rate applications (e.g., border security RIIDs).

Mechanism of Action:

- Interaction: Incoming Gamma-ray interacts with the lattice (Photoelectric effect/Compton scattering).
- Avalanche: High-energy electron creates thousands of electron-hole pairs.
- Capture: Holes are captured by Ce ions.
- Emission: Recombination emits UV/Blue photons (380 nm).

Scintillation Pathway Diagram



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Caption: The CeBr₃ scintillation mechanism relies on the rapid 5d-4f transition of the Ce³⁺ ion.

Organic Synthesis (Lewis Acid Catalysis)

While less common than Cerium(III) Chloride (CeCl₃)

, the bromide variant is a potent Lewis acid.

- Usage: It promotes the addition of organolithiums to ketones (preventing enolization) and is used in phosphorylation reactions.
- Benefit: The bromide ion is "softer" than chloride, potentially altering selectivity in sensitive substrates.

Safety & Handling Data

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[6][13] [14]
Eye Irritation	H319	Causes serious eye irritation. [13][14][15]
STOT-SE	H335	May cause respiratory irritation.[13][14]

Storage Protocol:

- Hydrate: Store in a cool, dry place. Desiccator recommended.
- Anhydrous:Strict Inert Atmosphere. Store in a glovebox (Ar/N

) with <1 ppm H

O/O

. Exposure to air turns the white crystals to a wet orange slush within seconds.

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